

# Application Notes and Protocols for Gravimetric Analysis Using 8-Hydroxyquinaldine

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## Compound of Interest

Compound Name: 8-Hydroxyquinaldine

Cat. No.: B167061

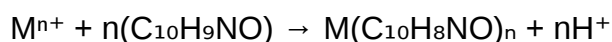
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These application notes provide a comprehensive overview and detailed protocols for the use of **8-hydroxyquinaldine** (oxine) as a precipitating agent in the gravimetric analysis of various metal ions. This classical analytical technique offers high accuracy and precision, making it a valuable tool in research, quality control, and drug development for the quantitative determination of metallic impurities or active pharmaceutical ingredients.

## Principle of 8-Hydroxyquinaldine in Gravimetric Analysis

**8-Hydroxyquinaldine** is a bidentate chelating agent that forms stable, insoluble metal complexes with a variety of metal ions. The reaction involves the displacement of the phenolic proton of **8-hydroxyquinaldine** and the coordination of the metal ion with both the hydroxyl oxygen and the quinoline nitrogen. The general reaction can be represented as:



The resulting metal chelate, being sparingly soluble in the reaction medium, precipitates out of the solution. The precipitate is then filtered, washed, dried to a constant weight, and weighed. The mass of the metal in the original sample is then calculated based on the stoichiometry of the metal-oxine complex. The selectivity of the precipitation can be controlled by adjusting the pH of the solution.

## Applications in Gravimetric Analysis

**8-Hydroxyquinaldine** is a versatile reagent for the gravimetric determination of several metal ions. This section outlines the optimal conditions and performance data for the analysis of aluminum, zinc, copper, and magnesium.

### Gravimetric Determination of Aluminum

**8-Hydroxyquinaldine** is an excellent reagent for the quantitative precipitation of aluminum. The method is highly accurate and can be used to separate aluminum from beryllium, alkaline earth metals, and magnesium.<sup>[1]</sup>

#### Quantitative Data for Aluminum Determination

Parameter	Value	Notes
Optimal pH Range	4.2 - 9.8	Precipitation is quantitative within this range. <sup>[1]</sup>
Precipitation Medium	Acetic acid-acetate buffer or ammoniacal solution	An acetic acid-acetate buffer is often used to separate Al from Be, Ba, Ca, Sr, and Mg. <sup>[1]</sup>
Drying Temperature	102 - 120 °C	The precipitate is crystalline and easily dried to a constant weight. <sup>[1]</sup>
Formula of Precipitate	$\text{Al}(\text{C}_9\text{H}_6\text{NO})_3$	Aluminum tris(8-hydroxyquinolate)
Gravimetric Factor	0.0587	$(\text{Al} / \text{Al}(\text{C}_9\text{H}_6\text{NO})_3)$
Accuracy	High	Results tend to be slightly high due to co-precipitation of the reagent. <sup>[1]</sup>
Precision	High	With careful technique, high precision can be achieved.

### Gravimetric Determination of Zinc

The gravimetric determination of zinc using **8-hydroxyquinaldine** provides a reliable analytical method.

#### Quantitative Data for Zinc Determination

Parameter	Value	Notes
Optimal pH Range	4.5 - 13.0	Quantitative precipitation occurs in a broad pH range.
Precipitation Medium	Mildly acidic or alkaline solution	The precipitation is typically carried out in a buffered solution.
Drying Temperature	130 - 140 °C	The precipitate is dried to the anhydrous form.
Formula of Precipitate	$\text{Zn}(\text{C}_9\text{H}_6\text{NO})_2$	Zinc bis(8-hydroxyquinolate)
Gravimetric Factor	0.1849	$(\text{Zn} / \text{Zn}(\text{C}_9\text{H}_6\text{NO})_2)$
Accuracy	Good	Subject to interferences from other metal ions.
Precision	Good	Dependent on careful control of experimental conditions.

## Gravimetric Determination of Copper

Copper (II) ions can be quantitatively precipitated with **8-hydroxyquinaldine**.

#### Quantitative Data for Copper Determination

Parameter	Value	Notes
Optimal pH Range	2.7 - 7.0	Precipitation is initiated at a lower pH compared to other metals.
Precipitation Medium	Acetic acid-acetate buffer	Allows for separation from metals that precipitate at higher pH.
Drying Temperature	105 - 110 °C	The precipitate is dried to a constant weight.
Formula of Precipitate	$\text{Cu}(\text{C}_9\text{H}_6\text{NO})_2$	Copper (II) bis(8-hydroxyquinolate)
Gravimetric Factor	0.1805	(Cu / $\text{Cu}(\text{C}_9\text{H}_6\text{NO})_2$ )
Accuracy	Good	Potential for interferences from other transition metals.
Precision	Good	Requires careful pH control for selective precipitation.

## Gravimetric Determination of Magnesium

Magnesium can be determined gravimetrically using **8-hydroxyquinaldine**, often after the separation of other interfering ions.

### Quantitative Data for Magnesium Determination

Parameter	Value	Notes
Optimal pH Range	9.0 - 10.5	Precipitation is carried out in an ammoniacal solution.
Precipitation Medium	Ammoniacal buffer (NH <sub>4</sub> OH/NH <sub>4</sub> Cl)	To maintain a high pH and prevent co-precipitation of other ions.
Drying Temperature	130 - 140 °C	The precipitate is dried to the anhydrous form.
Formula of Precipitate	Mg(C <sub>9</sub> H <sub>6</sub> NO) <sub>2</sub>	Magnesium bis(8-hydroxyquinolate)
Gravimetric Factor	0.0698	(Mg / Mg(C <sub>9</sub> H <sub>6</sub> NO) <sub>2</sub> )
Accuracy	Fair to Good	The method is susceptible to interferences, especially from alkaline earth metals. <a href="#">[1]</a>
Precision	Good	With proper separation of interfering ions.

## Experimental Protocols

The following are detailed protocols for the gravimetric determination of aluminum, zinc, copper, and magnesium using **8-hydroxyquinaldine**.

### Protocol for Gravimetric Determination of Aluminum

#### 1. Sample Preparation:

- Accurately weigh a sample containing 20-50 mg of aluminum into a 400 mL beaker.
- Dissolve the sample in 50 mL of distilled water. If necessary, add a few drops of dilute hydrochloric acid to aid dissolution.

#### 2. pH Adjustment and Precipitation:

- Dilute the solution to approximately 150 mL with distilled water.
- Add 5 mL of a 2% (w/v) solution of **8-hydroxyquinaldine** in 2 M acetic acid.
- Heat the solution to 60-70 °C.
- Slowly add 2 M ammonium acetate solution with constant stirring until a yellow precipitate of aluminum 8-hydroxyquinolate forms.
- Add an additional 25 mL of the ammonium acetate solution to ensure complete precipitation and to buffer the solution. The supernatant should be faintly yellow, indicating a slight excess of the reagent.

### 3. Digestion of the Precipitate:

- Allow the beaker to stand on a steam bath for 1-2 hours to allow the precipitate to digest. This process promotes the formation of larger, more easily filterable crystals.

### 4. Filtration and Washing:

- Filter the hot solution through a pre-weighed sintered glass crucible (porosity 3 or 4).
- Wash the precipitate with several portions of hot distilled water until the filtrate is free of the precipitating reagent (the filtrate will be colorless).

### 5. Drying and Weighing:

- Dry the crucible and precipitate in an oven at 102-120 °C for at least 2 hours.
- Cool the crucible in a desiccator to room temperature.
- Weigh the crucible and its contents.
- Repeat the drying and weighing steps until a constant weight is achieved (successive weighings agree within 0.3-0.5 mg).

### 6. Calculation:

- Calculate the mass of aluminum in the original sample using the following formula: Mass of Al = Mass of precipitate (g)  $\times$  0.0587

## Protocol for Gravimetric Determination of Zinc

### 1. Sample Preparation:

- Accurately weigh a sample containing 30-60 mg of zinc into a 400 mL beaker.
- Dissolve the sample in 50 mL of distilled water, adding a small amount of dilute nitric acid if necessary.

### 2. pH Adjustment and Precipitation:

- Dilute the solution to about 200 mL.
- Add a 2% solution of **8-hydroxyquinoline** in ethanol dropwise with stirring until precipitation is complete. A slight excess is indicated by a yellow color in the supernatant.
- Adjust the pH to between 5 and 7 with dilute ammonium hydroxide or acetic acid.

### 3. Digestion of the Precipitate:

- Heat the solution to 60-70 °C and allow the precipitate to digest for 1 hour.

### 4. Filtration and Washing:

- Filter the precipitate through a pre-weighed sintered glass crucible.
- Wash the precipitate with hot water, followed by a small amount of cold water.

### 5. Drying and Weighing:

- Dry the precipitate at 130-140 °C to a constant weight.

### 6. Calculation:

- Mass of Zn = Mass of precipitate (g)  $\times$  0.1849

## Protocol for Gravimetric Determination of Copper

### 1. Sample Preparation:

- Weigh a sample containing 25-50 mg of copper into a 400 mL beaker and dissolve it in 50 mL of dilute nitric acid.
- Gently boil the solution to remove oxides of nitrogen, then dilute to 150 mL.

### 2. pH Adjustment and Precipitation:

- Add a 2% solution of **8-hydroxyquinoline** in 2 M acetic acid in slight excess.
- Adjust the pH to approximately 3.0 with dilute ammonium hydroxide.

### 3. Digestion of the Precipitate:

- Heat the mixture to boiling and then allow it to stand for 1 hour.

### 4. Filtration and Washing:

- Filter the precipitate through a pre-weighed filtering crucible.
- Wash the precipitate thoroughly with hot water.

### 5. Drying and Weighing:

- Dry the precipitate at 105-110 °C to a constant weight.

### 6. Calculation:

- $\text{Mass of Cu} = \text{Mass of precipitate (g)} \times 0.1805$

## Protocol for Gravimetric Determination of Magnesium

### 1. Sample Preparation and Separation of Interferences:

- Take a sample solution containing 15-30 mg of magnesium.



- It is crucial to first remove interfering ions. For example, aluminum, iron, and other heavy metals can be precipitated with **8-hydroxyquinaldine** in an acidic medium and filtered off. Calcium can be precipitated as calcium oxalate.

## 2. pH Adjustment and Precipitation:

- To the filtrate containing magnesium, add ammonium chloride and then make the solution ammoniacal (pH ~10).
- Heat the solution to 60-70 °C and add a 2% ethanolic solution of **8-hydroxyquinaldine** slowly with constant stirring.

## 3. Digestion of the Precipitate:

- Allow the precipitate to digest on a water bath for 30 minutes.

## 4. Filtration and Washing:

- Filter the crystalline precipitate through a pre-weighed filtering crucible.
- Wash the precipitate with hot, dilute ammonia solution and then with a small amount of cold water.

## 5. Drying and Weighing:

- Dry the precipitate at 130-140 °C to a constant weight.

## 6. Calculation:

- $\text{Mass of Mg} = \text{Mass of precipitate (g)} \times 0.0698$

# Interference Studies

**8-Hydroxyquinaldine** is a non-selective reagent, and therefore, the presence of other metal ions that form insoluble complexes can interfere with the determination of the target analyte. Control of pH and the use of masking agents are common strategies to minimize interferences.

## Tolerance Limits of Common Interfering Ions

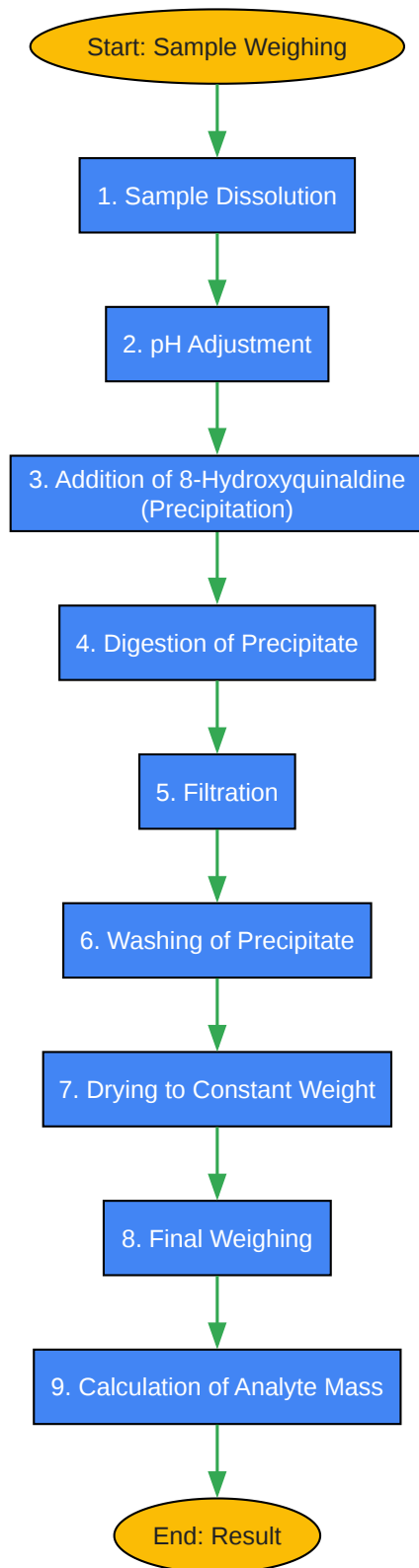
Interfering Ion	Metal Being Analyzed	pH of Precipitation	Remarks
Be <sup>2+</sup> , Ca <sup>2+</sup> , Sr <sup>2+</sup> , Ba <sup>2+</sup> , Mg <sup>2+</sup>	Al <sup>3+</sup>	4.2 - 4.7	These ions do not precipitate in this acidic pH range, allowing for the separation of aluminum.[1]
Fe <sup>3+</sup> , Ti <sup>4+</sup> , Zr <sup>4+</sup>	Al <sup>3+</sup>	4.2 - 4.7	These ions will co-precipitate with aluminum and must be removed prior to analysis or masked.
Fe <sup>3+</sup> , Al <sup>3+</sup>	Mg <sup>2+</sup>	~10	Iron and aluminum are precipitated with 8-hydroxyquinoline at a lower pH and can be removed by filtration before magnesium determination.[1]
Heavy Metals (e.g., Cu <sup>2+</sup> , Ni <sup>2+</sup> , Co <sup>2+</sup> )	Al <sup>3+</sup> , Mg <sup>2+</sup> , Zn <sup>2+</sup>	Varies	These ions generally interfere and should be removed, for example, by sulfide precipitation or electrolysis.

## Visualizations

### Chelation of a Divalent Metal Ion with 8-Hydroxyquinoline

Caption: Chelation reaction of a divalent metal ion with two molecules of **8-hydroxyquinoline**.

## Experimental Workflow for Gravimetric Analysis



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Caption: General workflow for gravimetric analysis using **8-hydroxyquinaldine**.

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## References

- 1. nvlpubs.nist.gov [nvlpubs.nist.gov]
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